

Preparing 5,5'-Dibromo-BAPTA Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: 5,5'-Dibromo-BAPTA

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This document provides a comprehensive guide to the preparation and use of **5,5'-Dibromo-BAPTA**, a critical calcium (Ca^{2+}) chelator in biological research. These application notes outline detailed protocols for creating stock solutions of both the salt and acetoxymethyl (AM) ester forms of **5,5'-Dibromo-BAPTA**, essential for controlling intracellular Ca^{2+} levels to study its diverse roles in cellular signaling.

5,5'-Dibromo-BAPTA is a derivative of the Ca^{2+} chelator BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid).^{[1][2]} Its intermediate affinity for Ca^{2+} makes it an invaluable tool for investigating a wide array of physiological processes, including signal transduction, neurotransmission, and muscle contraction.^[3] A key advantage of BAPTA derivatives is their relative insensitivity to pH changes within the physiological range and faster Ca^{2+} binding kinetics compared to EGTA.^{[3][4]}

This chelator is available in two primary forms:

- Membrane-impermeant salt form (e.g., tetrapotassium salt): This water-soluble form is used for preparing extracellular Ca^{2+} buffers and can be introduced into cells via techniques like microinjection.^{[3][5]}
- Membrane-permeant acetoxymethyl (AM) ester form: This lipophilic version can be loaded into cells through incubation. Once inside, intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant chelator within the cytoplasm.^{[2][5]}

Quantitative Data Summary

The following tables summarize the key physicochemical and calcium binding properties of **5,5'-Dibromo-BAPTA**.

Table 1: Physicochemical Properties of **5,5'-Dibromo-BAPTA**

Property	Value	Reference
Free Acid		
Molecular Formula	C ₂₂ H ₂₂ Br ₂ N ₂ O ₁₀	[1][6]
Molecular Weight	634.23 g/mol	[1][6]
CAS Number	111248-72-7	[1][6]
Tetrapotassium Salt		
Molecular Formula	C ₂₂ H ₁₈ Br ₂ K ₄ N ₂ O ₁₀	[1][5]
Molecular Weight	786.59 g/mol	[1][5]
CAS Number	73630-11-2	[1][7]
Appearance	White to off-white solid	[1][5]
Solubility	Soluble in water	[5][8]
Storage Temperature	4°C	[1][7]

Table 2: Calcium Binding Properties of **5,5'-Dibromo-BAPTA**

Property	Value	Conditions	Reference
Dissociation Constant (K _d) for Ca ²⁺	~1.6 μM	10 mM MOPS, 100 mM KCl, pH 7.3 at 22°C	[2][9]
~3.6 μM	In the absence of Mg ²⁺	[1][2]	

Note: The K_d value can be influenced by experimental conditions such as pH, temperature, and ionic strength. It is advisable to determine the K_d under your specific experimental conditions for precise calculations.[\[3\]](#)

Experimental Protocols

Protocol 1: Preparation of 5,5'-Dibromo-BAPTA Tetrapotassium Salt Stock Solution (Aqueous)

This protocol describes the preparation of a stock solution using the water-soluble salt form of **5,5'-Dibromo-BAPTA**.

Materials:

- **5,5'-Dibromo-BAPTA**, tetrapotassium salt
- High-purity, Ca^{2+} -free water (e.g., double-distilled, deionized)

Procedure:

- Weigh the desired amount of **5,5'-Dibromo-BAPTA** tetrapotassium salt.
- Dissolve the salt in Ca^{2+} -free water to the desired stock concentration (e.g., 10 mM).[\[2\]](#)[\[3\]](#)
- If necessary, gently swirl or sonicate the solution to ensure complete dissolution.[\[2\]](#)
- Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)
Aqueous solutions are not recommended for storage for more than one day.[\[8\]](#)

Protocol 2: Preparation of 5,5'-Dibromo-BAPTA, AM Ester Stock Solution (in DMSO)

This protocol details the preparation of a stock solution using the membrane-permeant AM ester form, which requires an organic solvent.

Materials:

- **5,5'-Dibromo-BAPTA**, AM ester

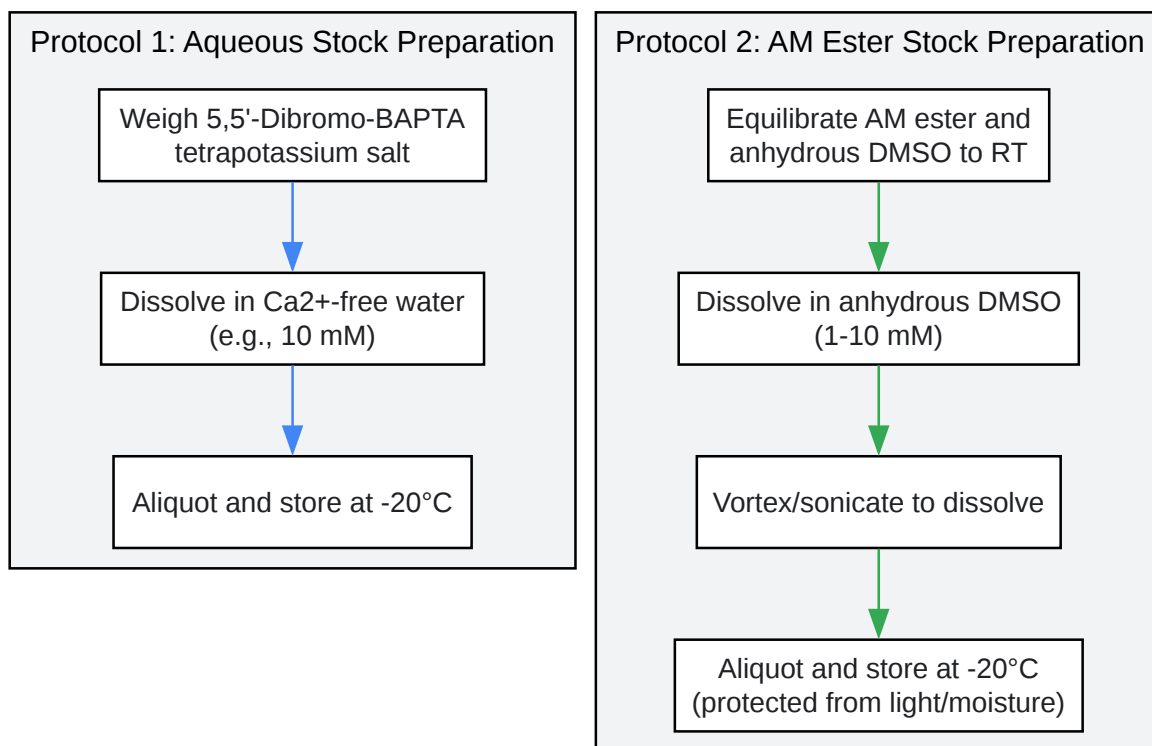
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)[1]

Procedure:

- Allow the vial of **5,5'-Dibromo-BAPTA**, AM ester and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.[3]
- Prepare a stock solution of 1-10 mM by dissolving the **5,5'-Dibromo-BAPTA**, AM ester in anhydrous DMSO.[2][3][10] For example, to prepare a 2 mM stock solution from 1 mg of the compound (assuming a molecular weight of ~764 g/mol for the AM ester), dissolve it in approximately 654 μ L of DMSO.[1]
- Vortex the solution until the solid is completely dissolved. Gentle warming to 37°C or sonication can aid in dissolution.[1]
- Store the stock solution in small, tightly sealed aliquots at -20°C, protected from light and moisture.[1][2][3]

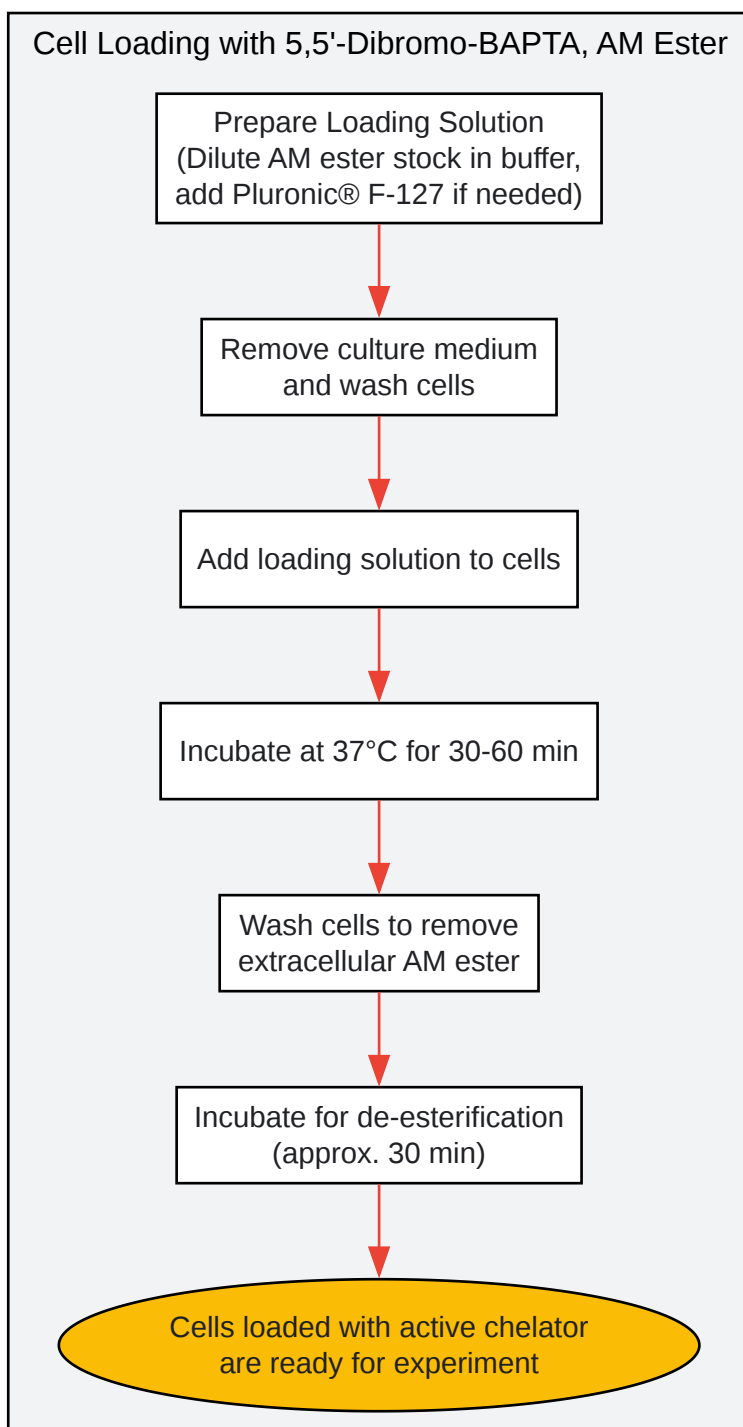
Visualizing Experimental Workflows

The following diagrams illustrate common experimental workflows involving the use of **5,5'-Dibromo-BAPTA**.



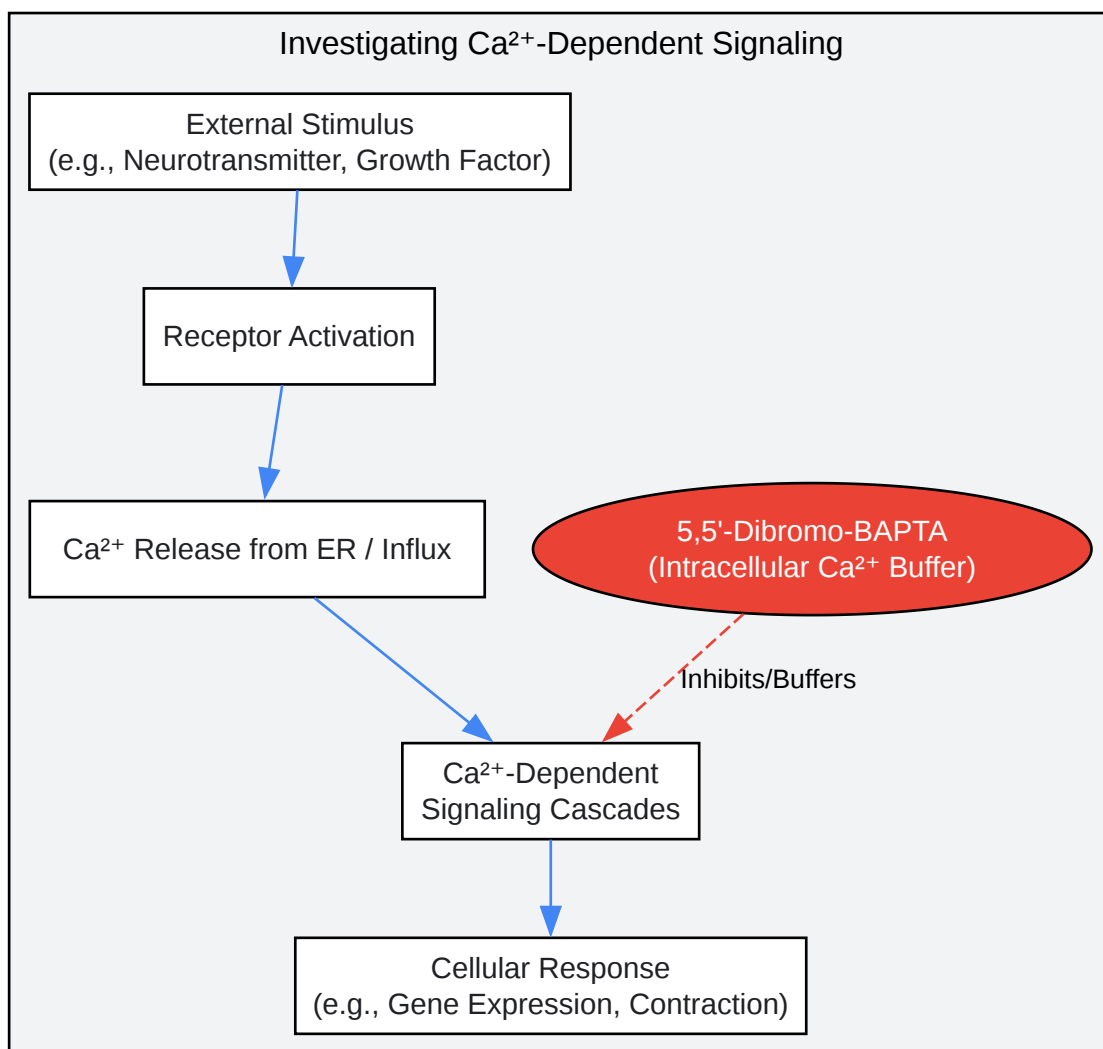
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Caption: Workflow for preparing stock solutions of **5,5'-Dibromo-BAPTA**.



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Caption: General workflow for loading cultured cells with **5,5'-Dibromo-BAPTA**, AM ester.[10]
[11]



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Caption: Role of **5,5'-Dibromo-BAPTA** in a generalized Ca^{2+} signaling pathway.[12]

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